

Oxyberberine: A Comprehensive Technical Guide on its Synonyms, Properties, and Biological Activities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Oxyberberine**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Oxyberberine, a naturally occurring isoquinoline alkaloid, has garnered significant attention in the scientific community for its diverse pharmacological activities. This technical guide provides a comprehensive overview of its synonyms, alternative names in literature, physicochemical properties, and detailed experimental protocols. Furthermore, it elucidates the key signaling pathways modulated by **Oxyberberine**, offering valuable insights for researchers in drug discovery and development.

Synonyms and Alternative Names

Oxyberberine is known by a variety of names in scientific literature and chemical databases. A comprehensive list of these synonyms and identifiers is provided in Table 1.

Table 1: Synonyms and Alternative Names of **Oxyberberine**

Type	Name/Identifier	Source
Common Name	Oxyberberine	[1] [2] [3] [4] [5]
Systematic Name	5,6-dihydro-9,10-dimethoxy-8H-benzo[g]-1,3-benzodioxolo[5,6-a]quinolizine-8-one	[4]
Alternative Names	Berlambine	[1] [2] [3] [4] [5]
8-Oxoberberine		[1] [2] [4] [5]
Ketoberberine		[1] [5]
JKL 1073A		[4]
NSC 93138		[4]
CAS Number	549-21-3	[1] [3] [4]
PubChem CID	11066	[1]

Physicochemical and Bioactivity Data

A summary of the key physicochemical and reported bioactivity data for **Oxyberberine** is presented in Table 2. This information is crucial for its handling, formulation, and interpretation of biological studies.

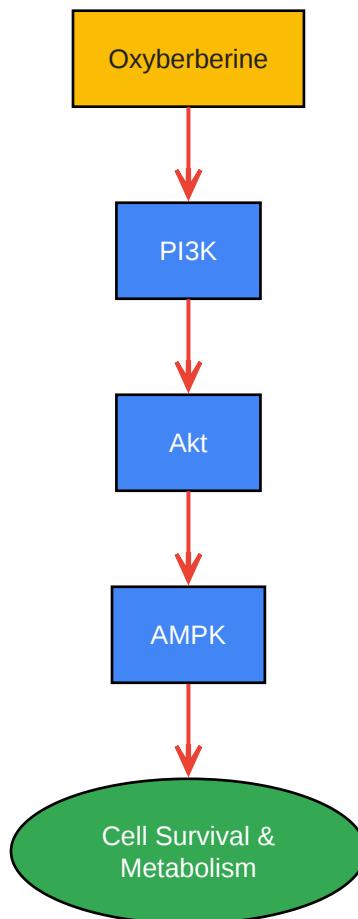
Table 2: Physicochemical and Bioactivity Data of **Oxyberberine**

Property	Value	Source
Molecular Formula	$C_{20}H_{17}NO_5$	[1] [4]
Molecular Weight	351.35 g/mol	[1] [5]
Appearance	Yellow crystalline powder	[6]
Melting Point	191-193 °C	[3]
Solubility	Soluble in DMSO (3.52 mg/mL)	[5]
UV max	225, 343 nm	[4]
IC ₅₀ (SK-Hep-1 liver cancer cells)	$34.26 \pm 3.34 \mu M$	[6]
IC ₅₀ (HepG2 liver cancer cells)	$62.96 \pm 4.12 \mu M$	[6]

Key Signaling Pathways

Oxyberberine exerts its biological effects by modulating several key signaling pathways implicated in inflammation, oxidative stress, and cell survival.

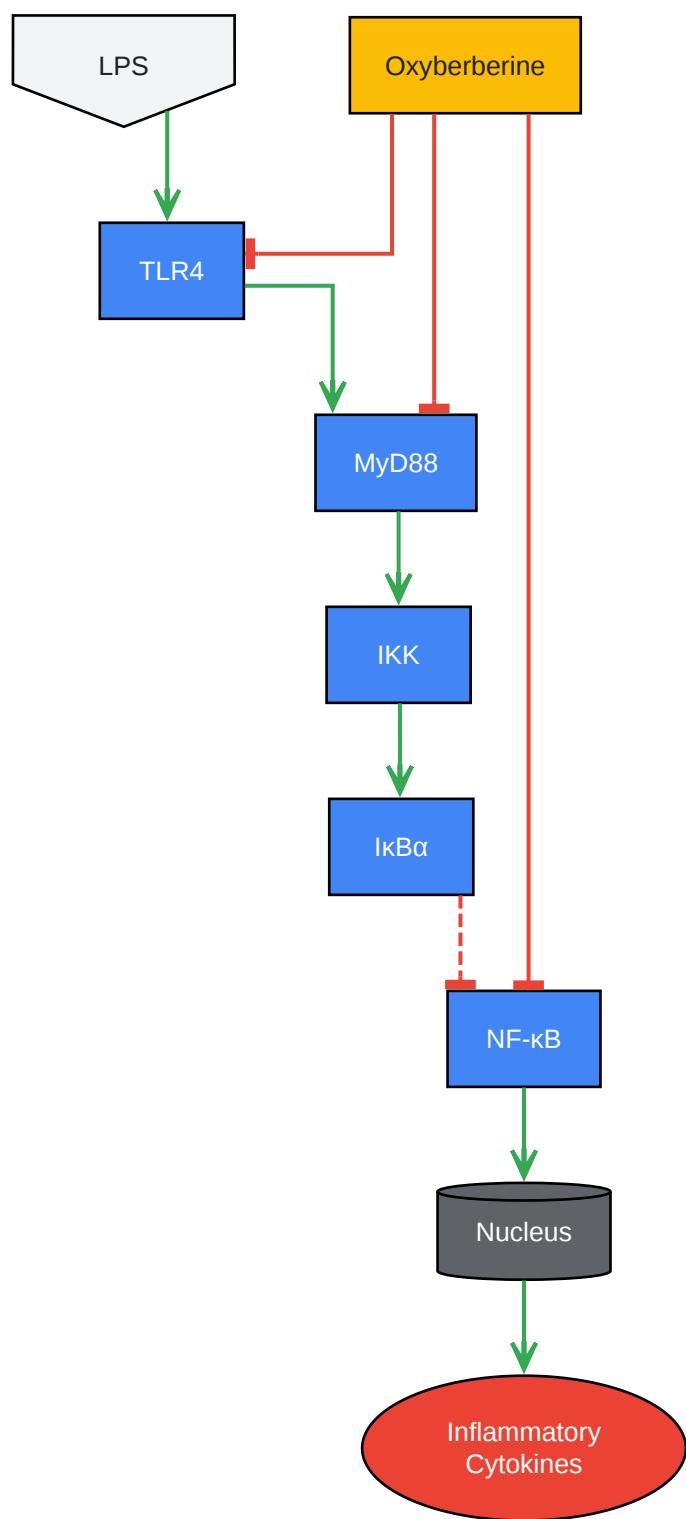
Oxyberberine has been shown to activate the PI3K/Akt/AMPK signaling pathway, which plays a crucial role in regulating cellular metabolism and survival.[\[2\]](#)[\[3\]](#) Activation of this pathway contributes to the anti-diabetic and neuroprotective effects of **Oxyberberine**.



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Oxyberberine activates the PI3K/Akt/AMPK pathway.

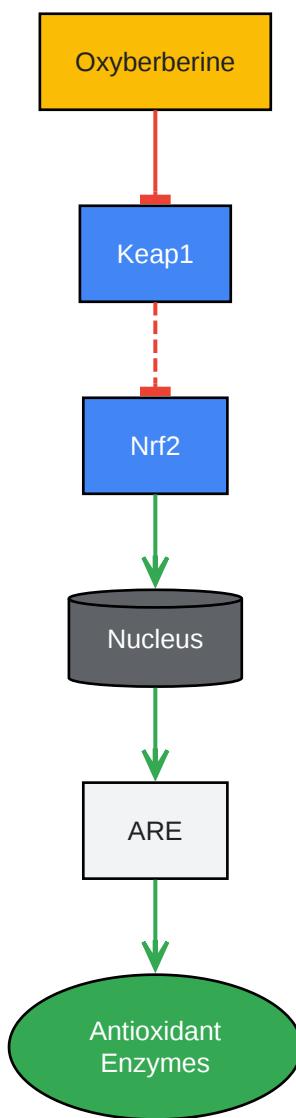
Oxyberberine can inhibit the TLR4-MyD88-NF- κ B signaling pathway, a key cascade in the inflammatory response.^[2] By downregulating this pathway, **Oxyberberine** reduces the production of pro-inflammatory cytokines, contributing to its anti-inflammatory effects, particularly in the context of colitis.^[2]



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Oxyberberine inhibits the TLR4-MyD88-NF-κB pathway.

Oxyberberine is an activator of the Nrf2 signaling pathway, a critical regulator of the cellular antioxidant response.^{[1][3]} By promoting the nuclear translocation of Nrf2, **Oxyberberine** enhances the expression of antioxidant enzymes, thereby protecting cells from oxidative stress.



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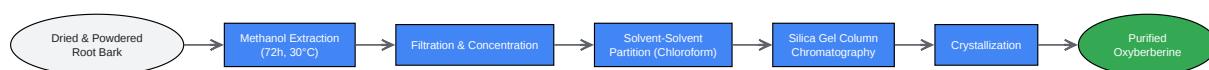
Oxyberberine activates the Nrf2 antioxidant pathway.

Experimental Protocols

This section provides detailed methodologies for key experiments involving **Oxyberberine**, compiled from various research articles.

This protocol describes the extraction and purification of **Oxyberberine** from the root bark of *Berberis lycium*.^[6]

Workflow:



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Workflow for **Oxyberberine** extraction and purification.

Methodology:

- Extraction:
 - Soak 10 kg of dried and powdered root bark of *Berberis lycium* in 15 L of methanol at 30°C for 72 hours.
 - Filter the mixture and concentrate the filtrate to obtain the crude methanolic extract.
- Fractionation:
 - Perform solvent-solvent fractionation of the crude extract. The chloroform fraction is used for the isolation of **Oxyberberine**.
- Chromatography:
 - Subject the chloroform fraction to column chromatography on silica gel using a gradient of petroleum ether and ethyl acetate as the mobile phase.
 - Collect and pool the fractions containing **Oxyberberine** based on TLC analysis.
- Purification:
 - Further purify the pooled fractions by repeated column chromatography.

- Obtain pure **Oxyberberine** by crystallization from an appropriate solvent system.

This protocol details the determination of the cytotoxic effects of **Oxyberberine** on cancer cell lines using the MTT assay.[\[6\]](#)

Methodology:

- Cell Seeding:

- Culture cancer cells (e.g., SK-Hep-1, HepG2) in a 96-well plate at a density of 20,000 cells/mL and allow them to adhere for 24 hours.

- Treatment:

- Treat the cells with various concentrations of **Oxyberberine** and a vehicle control (e.g., DMSO) for 72 hours in a CO₂ incubator.

- MTT Assay:

- Add 10 µL of MTT solution (5 mg/mL) to each well and incubate for 4 hours at 37°C.

- Remove the medium and add 100 µL of DMSO to dissolve the formazan crystals.

- Data Analysis:

- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.

- Calculate the percentage of cell viability and determine the IC₅₀ value.

This protocol describes the evaluation of **Oxyberberine**'s therapeutic potential in a dextran sulfate sodium (DSS)-induced colitis model in mice.[\[2\]](#)

Methodology:

- Induction of Colitis:

- Administer 3% (w/v) DSS in the drinking water of Balb/C mice for a specified period to induce acute colitis.
- Treatment:
 - Orally administer **Oxyberberine** at a predetermined dose once daily for the duration of the experiment. Include a vehicle control group and a positive control group (e.g., a known anti-inflammatory drug).
- Monitoring and Sample Collection:
 - Monitor clinical symptoms such as body weight loss, stool consistency, and rectal bleeding daily.
 - At the end of the experiment, collect colon tissue for histological analysis, and blood and tissue samples for biochemical and molecular analyses (e.g., cytokine levels, protein expression).
- Data Analysis:
 - Evaluate the disease activity index (DAI), colon length, and histological scores.
 - Analyze the expression of inflammatory markers and signaling proteins in the collected samples.

This protocol provides a general framework for the quantification of **Oxyberberine** using HPLC. Specific parameters may need to be optimized based on the instrument and sample matrix.

Methodology:

- Chromatographic Conditions:
 - Column: A reverse-phase C18 column is typically used.
 - Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is commonly employed. A gradient or isocratic elution can be used.

- Flow Rate: Typically around 1.0 mL/min.
- Detection: UV detection at one of **Oxyberberine**'s maximum absorbance wavelengths (e.g., 343 nm).
- Standard and Sample Preparation:
 - Prepare a stock solution of a known concentration of pure **Oxyberberine** standard in a suitable solvent (e.g., methanol or DMSO).
 - Prepare a series of calibration standards by diluting the stock solution.
 - Extract **Oxyberberine** from the sample matrix (e.g., plasma, tissue homogenate, or plant extract) using an appropriate method (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction).
- Analysis and Quantification:
 - Inject the prepared standards and samples into the HPLC system.
 - Construct a calibration curve by plotting the peak area of the standard against its concentration.
 - Determine the concentration of **Oxyberberine** in the samples by interpolating their peak areas on the calibration curve.

This comprehensive guide provides a solid foundation for researchers and professionals working with **Oxyberberine**. The detailed information on its nomenclature, properties, and biological activities, along with the provided experimental protocols and pathway diagrams, will facilitate further investigation into the therapeutic potential of this promising natural compound.

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- To cite this document: BenchChem. [Oxyberberine: A Comprehensive Technical Guide on its Synonyms, Properties, and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1678073#oxyberberine-synonyms-and-alternative-names-in-literature>]

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